

Comparative Guide: 1,3-Thiazinan-2-one Biological Activity[1][2][3]

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Compound of Interest

Compound Name: 1,3-Thiazinan-2-one

CAS No.: 14889-64-6

Cat. No.: B1265977

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Executive Summary

1,3-Thiazinan-2-one (Tetrahydro-2H-1,3-thiazin-2-one) is a saturated six-membered heterocyclic scaffold containing nitrogen and sulfur atoms in a 1,3-relationship, flanked by a ketone at the 2-position.[1] Unlike its five-membered analogue (thiazolidinone), which is ubiquitous in antidiabetic (glitazones) and broad-spectrum antimicrobial research, the **1,3-thiazinan-2-one** core is a specialized pharmacophore.

Its primary utility lies in Prostaglandin E2 (EP4) receptor agonism, where it serves as a hydrolytically stable bioisostere to lactams and lactones, offering improved lipophilicity and blood-brain barrier (BBB) penetration. Emerging data also suggests utility as a cationic mimic in antibacterial agents targeting membrane integrity.

Core Scaffold Comparison

Feature	1,3-Thiazinan-2-one	1,3-Oxazinan-2-one	1,3-Thiazolidin-2-one
Ring Size	6-Membered	6-Membered	5-Membered
Heteroatoms	S, N	O, N	S, N
Lipophilicity (LogP)	High (S is lipophilic)	Moderate (O is polar)	Moderate
Conformation	Chair/Twist-Boat	Chair	Envelope
Primary Bioactivity	EP4 Agonist, Antibacterial	EP4 Agonist, CNS active	Antidiabetic (PPAR), Antimicrobial
Metabolic Stability	High (S is resistant to hydrolysis)	Moderate (Lactone-like)	Variable

Biological Activity & Mechanism of Action[5][6]

A. EP4 Receptor Agonism (Ocular & Bone Therapeutics)

The **1,3-thiazinan-2-one** scaffold is a critical component in the design of selective EP4 receptor agonists. These compounds mimic the core structure of Prostaglandin E2 but with enhanced stability.

- Mechanism: The scaffold binds to the EP4 G-protein coupled receptor (GPCR), activating the cAMP/PKA signaling pathway.
- Therapeutic Outcome:
 - Glaucoma: Reduces intraocular pressure (IOP) by facilitating aqueous humor outflow.
 - Bone Remodeling: Stimulates osteoblast differentiation, aiding in osteoporosis treatment.
- Analogue Comparison:
 - vs. 1,3-Oxazinan-2-one: The thiazinan-2-one analogues often exhibit higher binding affinity due to the "soft" nature of the sulfur atom interacting with hydrophobic pockets in the EP4 receptor, compared to the harder oxygen atom in oxazinanones.

- Data Support: Patents (e.g., US7238710) report activity ranges for these derivatives between 0.01 nM and 100 nM, indicating high potency.

B. Antibacterial Activity (Cationic Steroid Mimics)

Recent studies utilize the **1,3-thiazinan-2-one** ring to construct cationic amphiphiles that mimic the activity of cationic steroid antibiotics (CSAs).

- Mechanism: The lipophilic sulfur ring inserts into bacterial membranes, while attached cationic groups (amines) disrupt the electrochemical gradient, causing cell lysis.
- Performance:
 - vs. Acyclic Thioureas: Cyclic thiazinan-2-ones show superior metabolic stability and reduced toxicity compared to acyclic analogues, which are prone to rapid oxidative desulfurization.
 - Spectrum: Effective against Gram-positive (*S. aureus*) and select Gram-negative strains.

C. Antiparasitic Agents

The scaffold serves as a linker in isoxazoline-substituted benzamides. Here, the ring acts as a rigid spacer that orients the active isoxazoline moiety for optimal binding to parasite GABA-gated chloride channels.

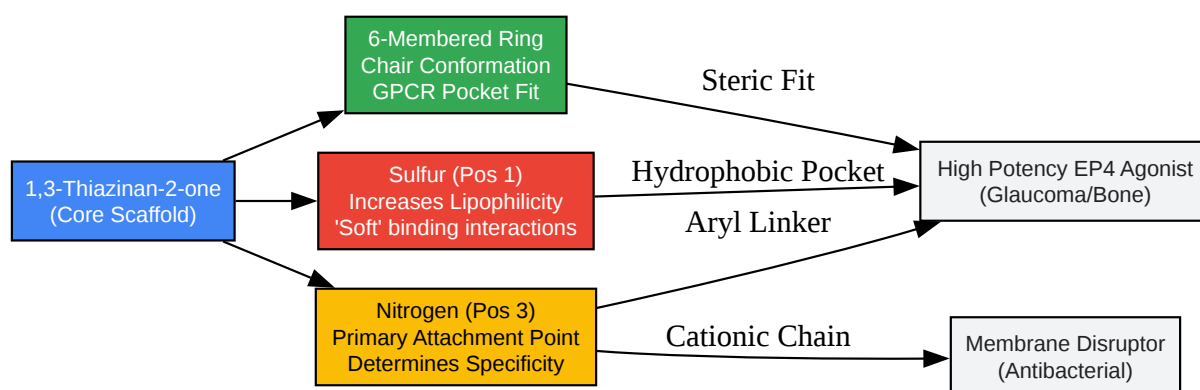
Structural Activity Relationship (SAR) Analysis

The biological efficacy of **1,3-thiazinan-2-one** is governed by three structural vectors:

- Ring Size Effect (5 vs. 6):
 - 5-membered (Thiazolidinone): Planar/Envelope shape. Favors intercalation and PPAR binding.
 - 6-membered (Thiazinan-2-one): Chair conformation.^[2] Provides a distinct 3D volume that fits larger GPCR binding pockets (like EP4) better than the planar 5-membered rings.
- Chalcogen Effect (S vs. O):

- Replacing Oxygen (Oxazinan-2-one) with Sulfur (Thiazinan-2-one) increases lipophilicity and van der Waals radius (1.85 Å vs 1.40 Å). This steric bulk often improves selectivity by excluding the molecule from smaller, off-target binding sites.
- N-Substitution:
 - The Nitrogen at position 3 is the primary vector for diversification. Attaching aryl or heteroaryl groups here dictates the drug's specific indication (e.g., phenyl for EP4, cationic alkyl chains for antibacterial).

Visualization: SAR Logic Flow



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Caption: Structural Activity Relationship (SAR) vectors determining biological outcomes for **1,3-thiazinan-2-one**.

Experimental Protocols

Protocol A: Synthesis via Carbonyl Sulfide (Standard)

This method is preferred for generating the core scaffold from accessible haloamines.

- Reagents: 3-Bromopropylamine hydrobromide, Carbonyl Sulfide (COS), KOH, Methanol.[3]
- Procedure:
 - Step 1: Dissolve 3-bromopropylamine hydrobromide in Methanol (0.5 M) at -40°C.

- Step 2: Bubble COS gas through the solution for 30 minutes.
- Step 3: Add ethanolic KOH dropwise while maintaining temperature between -35°C and -28°C.
- Step 4: Allow the mixture to warm to room temperature (RT) and stir for 2 hours.
- Step 5: Evaporate solvent, extract with dichloromethane (DCM), and recrystallize from ethanol.
- Yield: Typically 65–80%.
- Validation: IR spectrum should show strong C=O stretch at $\sim 1640\text{ cm}^{-1}$.

Protocol B: Rhodium-Catalyzed Carbonylation (Advanced)

Used for high-precision synthesis of N-substituted derivatives from isothiazolidines.

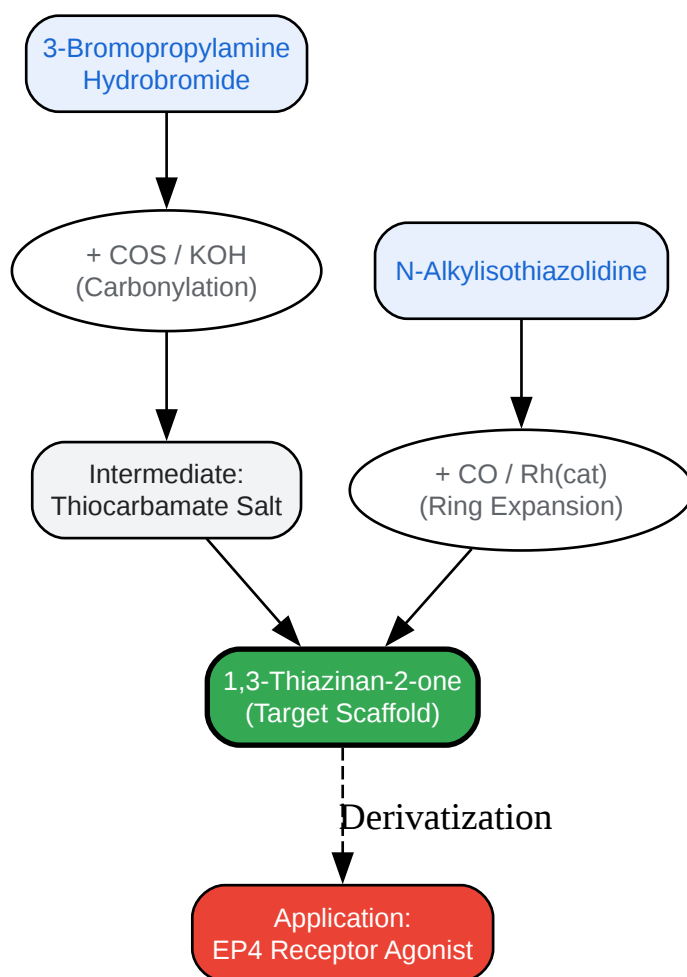
- Reagents: N-alkylisothiazolidine, $[\text{Rh}(\text{COD})\text{Cl}]_2$, KI, CO gas, Toluene.
- Procedure:
 - Step 1: Charge a pressure vessel with N-alkylisothiazolidine (1.0 eq), $[\text{Rh}(\text{COD})\text{Cl}]_2$ (5 mol%), and KI (10 mol%) in Toluene.
 - Step 2: Pressurize with CO (50 atm).
 - Step 3: Heat to 120°C for 15 hours.
 - Step 4: Cool, vent CO, and purify via silica gel chromatography.
- Mechanism: Oxidative addition of Rh into the S-N bond, followed by CO insertion and reductive elimination.^[1]

Protocol C: In Vitro EP4 Binding Assay (Radioligand)

To verify biological activity against the EP4 receptor.

- Cell Line: HEK293 cells stably expressing human EP4 receptor.
- Ligand: [³H]-Prostaglandin E2 ([³H]-PGE2).
- Workflow:
 - Membrane Prep: Homogenize cells in buffer (10 mM MES, pH 6.0, 1 mM EDTA, 10 mM MgCl₂).
 - Incubation: Incubate 10 µg membrane protein with 1 nM [³H]-PGE2 and varying concentrations of the test **1,3-thiazinan-2-one** compound (10^{-10} to 10^{-5} M) for 60 min at 30°C.
 - Termination: Rapid filtration through GF/B glass fiber filters.
 - Measurement: Liquid scintillation counting.
- Data Analysis: Calculate IC₅₀ and K_i using non-linear regression (Prism/GraphPad).

Synthesis & Pathway Visualization



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Caption: Dual synthetic pathways for accessing the **1,3-thiazinan-2-one** scaffold.

References

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